

Ambazone hydrochloride synthesis and characterization

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ambazone

CAS No.: 539-21-9

Cat. No.: S518327

Get Quote

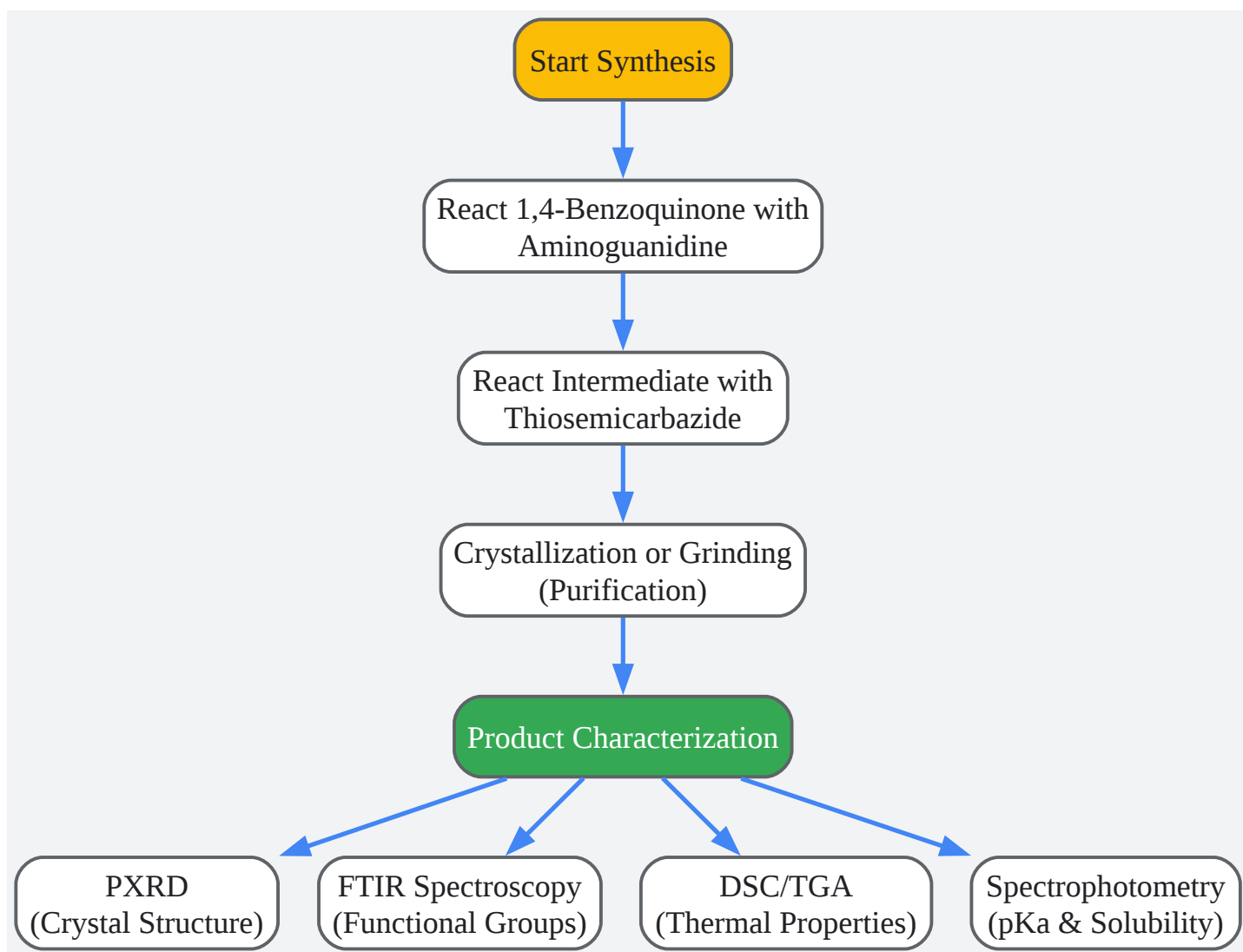
Ambazone Synthesis and Characterization

Ambazone (1,4-benzoquinone guanylhydrazone thiosemicarbazone) is a compound with documented antiseptic and antitumor properties. The following sections detail its synthesis, key characteristics, and biological activity based on current literature [1] [2] [3].

Synthesis Protocol

Ambazone can be synthesized in a two-step process from 1,4-benzoquinone [2] [3]. Obtaining high-purity, pharmaceutical-grade material is noted to be challenging due to the formation of by-products and intermediates [2] [4].

Experimental Workflow for Ambazone Synthesis and Characterization



[Click to download full resolution via product page](#)

Physicochemical Characterization

A thorough physicochemical profile is crucial for understanding the behavior of a drug substance. The following tables summarize key data for **ambazone** and its characterized solid forms.

Table 1: Basic Physicochemical Properties of Ambazone [2] [5]

Property	Value / Description
Molecular Formula	C~8~H~11~N~7~S
Molecular Weight	237.28 g/mol
Appearance	Dark brown, odorless, tasteless powder
Melting Point	192–194 °C (with decomposition)

Table 2: Solubility Profile of Ambazone (per 100 mL) [2] [3]

Solvent	Solubility
Water	0.2 mg
Methanol	0.5 mg
Chloroform	0.3 mg
Ethanol	85 mg
Acetone	50 mg
Dimethyl Formamide (DMF)	1.7 g
Dimethyl Sulfoxide (DMSO)	2.5 g

Table 3: Characterization of Ambazone Solid Forms [6]

Form	Key Characteristics	Network Structure
Monohydrate	Stable form; reversible dehydration to anhydrous	3D network via H-bonds involving water molecules
Anhydrous	Form after dehydration of monohydrate	2D network via hydrogen bonds

Form	Key Characteristics	Network Structure
Acetate Salt Solvate	Improved solubility & dissolution rate; transforms to monohydrate at high T/ RH	Solvated structure (single-crystal XRD)

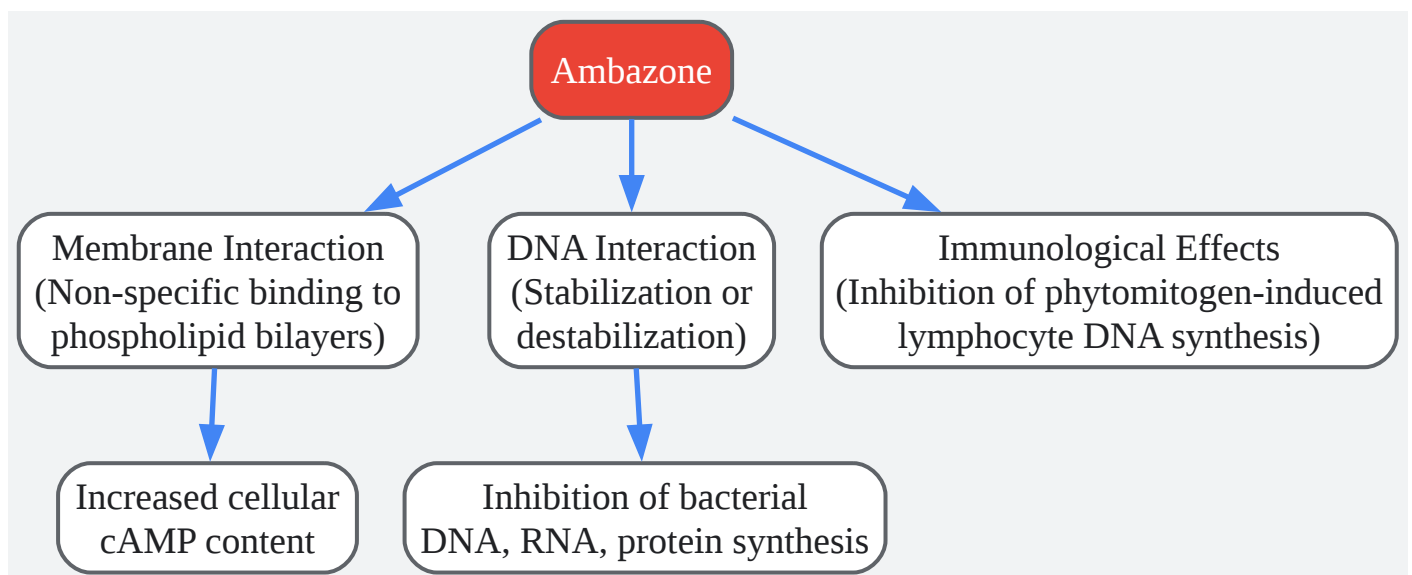
Characterization Protocols:

- **Powder X-ray Diffraction (PXRD):** Used to identify solid forms (monohydrate, anhydrous, acetate salt) and study reversible transformation upon dehydration [6].
- **Differential Scanning Calorimetry (DSC):** Monitors dehydration event of the monohydrate and characterizes thermal behavior of all forms [6].
- **FTIR Spectroscopy:** Identifies functional groups and monitors changes during solid-form transformations [4] [6].
- **Spectrophotometry:** Determines protonation states and pKa values ($pK_{a1} = 10.69$, $pK_{a2} = 7.39$, $pK_{a3} = 6.22$) [1].

Biological Activity and Mechanisms

Ambazone exhibits a multifaceted mechanism of action, interacting with several cellular targets.

Mechanisms of Action of Ambazone



Click to download full resolution via product page

Table 4: Documented Biological Activities of Ambazone

Activity	Findings & Proposed Mechanism
Antitumor	Active against transplantable tumors (L1210 & P388 leukemia) in mice/rats at oral doses of 60-125 mg/kg for 4-9 days. Effect is partially mediated by the immune system [1] [3].
Antiseptic/Antibacterial	Active against Gram-positive cocci. Overall effect is attributed to affinity for membranes, nucleic acids, and proteins [1] [2] [3].
Pharmacokinetics	Oral absorption is incomplete (35-50%). It has a half-life of 6-7 hours, weak plasma protein binding, and does not cross the blood-brain barrier [1] [3].
Mutagenicity	Shows low mutagenic potential. AMES test is negative without metabolic activation but shows potential mutagenicity with metabolic activation [1] [3].

Key Insights for Researchers

- **Leverage Salt Forms:** The **acetate salt solvate** of **ambazone** demonstrates that salt formation is a viable strategy to significantly enhance solubility and dissolution rate, which could be critical for oral bioavailability [6].
- **Control Solid Form:** The stability of the **ambazone** monohydrate and the transformation conditions between its solid forms are well-documented. This is essential for ensuring consistent physicochemical properties during manufacturing and storage [6].
- **Explore Combination Therapy:** Research on dihydro**ambazone** (a water-soluble derivative) shows a **synergistic cytotoxic effect** when combined with Tumor Necrosis Factor-alpha (TNF- α) against mouse melanoma cells, suggesting a promising avenue for combination therapy in oncology [5].

Conclusion

This document provides a consolidated overview of the synthesis, characterization, and biological profile of **ambazone**. The available data on its solid forms and mechanisms of action provide a foundation for further research and development. Future work on "**Ambazone** hydrochloride" could utilize the characterization

protocols outlined here, with particular focus on comparing its properties against the known acetate salt and free base forms to identify potential advantages.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Ambazone as a membrane active antitumor drug [pubmed.ncbi.nlm.nih.gov]
2. Ambazone [en.wikipedia.org]
3. Ambazone [wikidoc.org]
4. (PDF) PHYSICAL-CHEMICAL AND STRUCTURAL ... [academia.edu]
5. CAS 539-21-9 Ambazone [bocsci.com]
6. Crystal structure and physicochemical characterization of ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Ambazone hydrochloride synthesis and characterization].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b518327#ambazone-hydrochloride-synthesis-and-characterization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com